

Technical Guide: ¹H NMR Characterization of 1,1-Bis(allyloxy)octane

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Compound of Interest

Compound Name: 1,1-Bis(allyloxy)octane

CAS No.: 71617-17-9

Cat. No.: B12650064

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Executive Summary & Application Context

1,1-Bis(allyloxy)octane is a fatty acetal derived from the condensation of octanal and allyl alcohol. In drug development and fragrance chemistry, it serves two primary roles: as a stable "masked" form of octanal (protecting group strategy) and as a functional monomer for polymerization via the pendant allyl groups.

This guide provides a definitive characterization framework for this molecule. Unlike simple aliphatic acetals, the presence of the allylic moiety introduces second-order coupling effects and distinct chemical shifts that allow for precise purity assessment. This document compares the spectral performance of **1,1-Bis(allyloxy)octane** against its precursors and common analogues, providing a self-validating protocol for structural confirmation.

Structural Analysis & Expected Connectivity

Before analyzing the spectrum, we must map the magnetic environment of the protons. The molecule consists of an octyl backbone anchored to a geminal diether (acetal) core, flanked by two allyl systems.

Molecular Formula:

Symmetry: The molecule possesses a plane of symmetry (on the NMR time scale), making the two allyl groups chemically equivalent.

The "Diagnostic Trio"

To confirm formation, researchers must track three specific signal zones:

- The Acetal Methine (
): The single proton at the acetal center.
- The Allylic System (
): The characteristic pattern of the allyl ether.
- The Octyl Chain (
 to
): The aliphatic tail.

¹H NMR Characterization Data

The following data represents the characteristic chemical shifts (

) expected in

at 300-500 MHz.

Table 1: Spectral Assignment for 1,1-Bis(allyloxy)octane

Assignment	Proton Type	(ppm)	Multiplicity	Integration	Coupling (Hz)
A	Acetal Methine ()	4.45 – 4.65	Triplet (t)	1H	
B	Internal Vinyl ()	5.80 – 6.00	Multiplet (ddt)	2H	Trans, Cis
C	Terminal Vinyl (Trans) ()	5.20 – 5.35	ddt (Distinct)	2H	
D	Terminal Vinyl (Cis) ()	5.10 – 5.20	ddt (Distinct)	2H	
E	Allylic Methylene ()	3.95 – 4.10	Doublet/Multiplet	4H	
F	-Methylene ()	1.55 – 1.65	Multiplet	2H	-
G	Bulk Methylene Chain	1.20 – 1.40	Broad Signal	10H	-
H	Terminal Methyl ()	0.85 – 0.90	Triplet	3H	

“

Analyst Note: The most critical confirmation of purity is the integration ratio between the Acetal Methine (A) and the Allylic Methylene (E). A pure product must show a 1:4 ratio. Deviations here indicate mono-allylation or residual alcohol.

Comparative Analysis: Performance vs. Alternatives

In synthesis and quality control, distinguishing the product from its precursors is vital. The following comparison highlights the "Performance" of the NMR signals—specifically, how distinct the product signals are compared to impurities.

Comparison 1: Product vs. Octanal (Precursor)

- The Octanal Signal: Octanal possesses a highly deshielded aldehyde proton at 9.76 ppm (triplet).
- The Transformation: Upon conversion to **1,1-Bis(allyloxy)octane**, this peak at 9.76 ppm must completely disappear.
- Performance Metric: The appearance of the triplet at 4.5 ppm (Acetal methine) coupled with the total loss of the 9.76 ppm signal is the primary metric for reaction completion (Conversion > 98%).

Comparison 2: Product vs. Allyl Alcohol (Precursor)

- The Alcohol Shift: Pure allyl alcohol has a carbinol proton () at 4.15 ppm.
- The Ether Shift: In the product, this signal shifts slightly upfield to 4.00 ppm due to the ether formation.

- Differentiation: This overlap can be tricky. However, allyl alcohol has a broad exchangeable proton (variable 1.5 - 3.0 ppm) which is absent in the dry product.
- Resolution: The product's acetal methine (4.5 ppm) is a unique diagnostic handle that allyl alcohol lacks entirely.

Comparison 3: Product vs. 1,1-Dimethoxyoctane (Analogue)

- Why Compare? Dimethyl acetals are the most common alternative protecting group.
- Spectral Difference: 1,1-Dimethoxyoctane shows a sharp, intense singlet at 3.3 ppm ().
- Advantage: The allyloxy analogue removes this singlet and replaces it with the complex allylic region (5.0 - 6.0 ppm). This is advantageous in complex mixtures where the 3.0-4.0 ppm region is crowded by other aliphatic ether or alcohol signals. The vinyl protons provide a "clean window" for quantification in the 5.0-6.0 ppm range.

Experimental Protocol: Synthesis & Verification

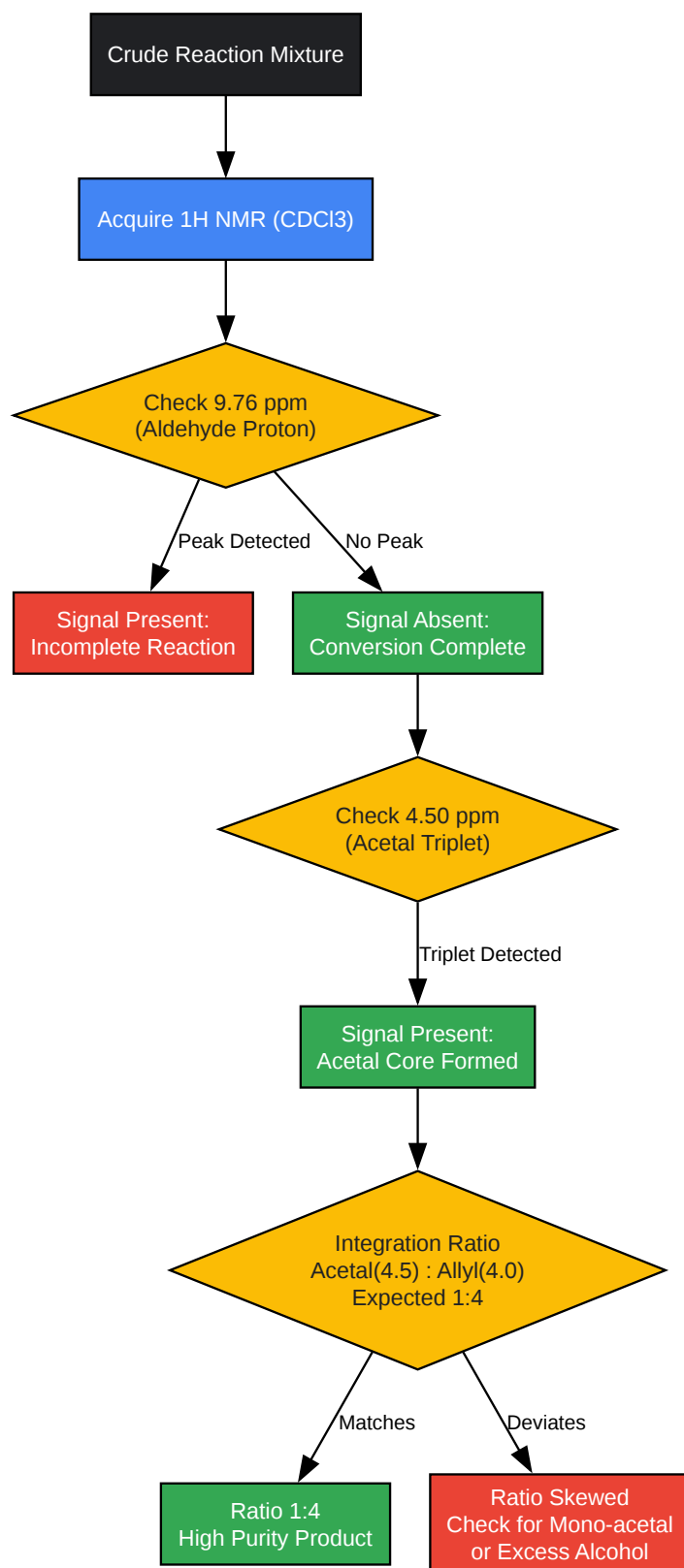
To generate the sample for this characterization, the following self-validating protocol is recommended. This method ensures minimal hydrolysis during workup, preserving the acetal integrity for NMR.

Step-by-Step Methodology

- Reagents: Combine Octanal (1.0 eq), Allyl Alcohol (2.5 eq), and p-Toluenesulfonic acid (p-TSA, 0.01 eq) in cyclohexane.
- Dean-Stark Trap: Reflux the mixture using a Dean-Stark apparatus to remove water azeotropically. Critical: The reaction is equilibrium-driven; water removal is essential.

- Quench: Once the theoretical water volume is collected, cool to RT and quench with solid (0.1 eq). Do not use aqueous base yet.
- Filtration: Filter off the solids.
- Concentration: Remove excess allyl alcohol and solvent under reduced pressure (Rotovap).
- NMR Prep: Dissolve 10 mg of the oil in 0.7 mL
(neutralized with basic alumina to prevent acid-catalyzed hydrolysis in the tube).

Diagram: Characterization Logic Flow



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Figure 1: Decision logic for validating **1,1-Bis(allyloxy)octane** synthesis via 1H NMR.

Troubleshooting & Stability Notes

- Acetal Hydrolysis: Acetals are acid-labile. If your NMR solvent () is old, it may contain trace HCl, which will hydrolyze the product back to octanal inside the NMR tube.
 - Symptom:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) A small aldehyde peak (9.76 ppm) appears and grows over time.
 - Fix: Filter through basic alumina or add a grain of to the tube.
- Cis/Trans Isomerism: The terminal vinyl protons (5.1 - 5.3 ppm) often appear as a complex overlapping region. Do not attempt to integrate them separately unless using a high-field instrument (>500 MHz). Integrate the entire region (5.1 - 5.4 ppm) and calibrate to 4H.

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